

# Application Notes and Protocols: Dissolving CP-640186 in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols for the dissolution of **CP-640186**, a potent, non-selective Acetyl-CoA Carboxylase (ACC) inhibitor, in Dimethyl Sulfoxide (DMSO). It includes solubility data, step-by-step instructions for preparing stock solutions, safety precautions, and a diagram illustrating the compound's mechanism of action.

### **Introduction to CP-640186**

**CP-640186** is a cell-permeable, isozyme-nonselective inhibitor of Acetyl-CoA Carboxylase (ACC), targeting both ACC1 and ACC2 isoforms with IC $_{50}$  values of 53 nM and 61 nM for rat liver ACC1 and rat skeletal muscle ACC2, respectively. ACC is a critical enzyme in the fatty acid synthesis pathway, catalyzing the carboxylation of acetyl-CoA to produce malonyl-CoA. By inhibiting ACC, **CP-640186** effectively blocks de novo fatty acid synthesis and promotes fatty acid oxidation. This mechanism makes it a valuable tool for research in metabolic diseases, such as obesity and diabetes, as well as in oncology.

## **Solubility Data**

The solubility of **CP-640186** in DMSO can vary slightly between suppliers, likely due to differences in crystalline form and purity. It is crucial to use anhydrous, high-purity DMSO for optimal dissolution, as DMSO is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.



Parameter	Value	Source
Molecular Weight	485.62 g/mol	
Solubility in DMSO	30 mg/mL to 100 mg/mL	_
(61.78 mM to 205.92 mM)		<del>-</del>
Specific Solubility Data	100 mg/mL (205.92 mM)	MedchemExpress
97 mg/mL (199.74 mM)	Selleck Chemicals	
45 mg/mL (92.67 mM)	TargetMol	<del>-</del>
30 mg/mL	Cayman Chemical	<del>-</del>
≥ 19.95 mg/mL	GlpBio	<del>-</del>
Appearance	Crystalline solid	-

## **Materials and Equipment**

#### Materials:

- CP-640186 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity, preferably from a newly opened bottle.
- Sterile, amber glass vials or polypropylene tubes.

#### Equipment:

- Calibrated analytical balance
- Vortex mixer
- Pipettes (P1000, P200, P20)
- Ultrasonic water bath (sonicator)
- Water bath or heating block (optional, for gentle warming)



• Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat.

# **Experimental Protocols**Safety Precautions

- DMSO Handling: DMSO is a combustible liquid that can readily penetrate the skin and may carry dissolved chemicals into the body. Always handle DMSO in a well-ventilated area or a chemical fume hood. Wear appropriate PPE, including safety goggles and chemical-resistant gloves.
- Compound Handling: CP-640186 is a potent bioactive compound. Avoid inhalation of the powder and direct contact with skin or eyes.

## **Protocol for Preparing a 10 mM Stock Solution**

This protocol provides a general method for preparing a commonly used concentration. Adjust the mass of **CP-640186** and the volume of DMSO as needed for your specific experimental requirements.

- Equilibration: Allow the vial of **CP-640186** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile vial on an analytical balance. Carefully weigh the desired amount of CP-640186 powder (e.g., 5 mg) and record the exact mass.
- Solvent Calculation: Calculate the required volume of DMSO to achieve the target concentration.
  - Formula: Volume (mL) = [Mass (mg) / Molecular Weight ( g/mol )] / Concentration (mol/L)
  - $\circ$  Example for 5 mg to make 10 mM: Volume (mL) = [5 mg / 485.62 mg/mmol] / 10 mmol/L = 1.0296 mL
- Dissolution: Using a calibrated pipette, add the calculated volume of fresh, anhydrous DMSO to the vial containing the CP-640186 powder.
- Mixing: Tightly cap the vial and vortex thoroughly for 1-2 minutes.

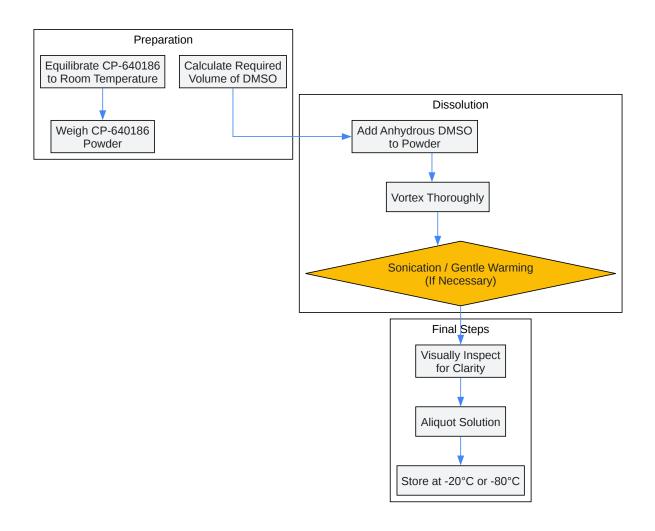


- Aiding Dissolution (if necessary): If the compound does not fully dissolve, sonicate the vial in an ultrasonic water bath for 5-10 minutes. Gentle warming to 37°C can also be used to aid dissolution. Visually inspect the solution to ensure it is clear and free of particulates.
- Storage: Store the stock solution in small aliquots to avoid repeated freeze-thaw cycles. For short-term storage (up to 1 month), store at -20°C. For long-term storage (6 months or more), store at -80°C. Keep vials tightly sealed and protected from light.

### **Diagrams**

## **Experimental Workflow for Dissolution**





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Caption: Workflow for dissolving CP-640186 in DMSO.



#### Signaling Pathway: Mechanism of Action of CP-640186

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